

Proper Disposal of 3-Methoxy-2-nitropyridine: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-2-nitropyridine

Cat. No.: B1296613

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **3-Methoxy-2-nitropyridine**, tailored for researchers, scientists, and drug development professionals.

The following procedures are based on standard safety data sheets and are intended to ensure the safe handling and disposal of **3-Methoxy-2-nitropyridine** in a laboratory setting. Adherence to institutional and local regulations is paramount.

I. Hazard Identification and Precautionary Measures

3-Methoxy-2-nitropyridine is classified as a hazardous substance. It is crucial to be aware of its potential dangers before handling and disposal.

Summary of Hazards:

- Skin Irritation (H315): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE): Before handling **3-Methoxy-2-nitropyridine** for disposal, ensure the following PPE is worn:

- Hand Protection: Chemical-resistant gloves.

- **Eye/Face Protection:** Safety glasses with side-shields or goggles.
- **Skin and Body Protection:** A lab coat or flame-retardant antistatic protective clothing is recommended.
- **Respiratory Protection:** A NIOSH-approved N95 dust mask or higher is necessary if ventilation is inadequate or if handling fine powders.

II. Chemical and Physical Properties

A summary of the key quantitative data for **3-Methoxy-2-nitropyridine** is provided in the table below for easy reference.

Property	Value
CAS Number	20265-37-6
Molecular Formula	C ₆ H ₆ N ₂ O ₃
Molecular Weight	154.12 g/mol
Appearance	Solid, white to yellow to green powder/crystal
Melting Point	73-76 °C
Boiling Point	142 °C
Density	1.038 g/cm ³ at 25 °C
Storage Class	11 (Combustible Solids)
GHS Hazard Codes	H315, H319, H335

III. Step-by-Step Disposal Procedure

The disposal of **3-Methoxy-2-nitropyridine** must be carried out in compliance with all federal, state, and local environmental regulations.

Step 1: Waste Identification and Segregation

- Identify: Clearly label the waste container as "Hazardous Waste: **3-Methoxy-2-nitropyridine**".
- Segregate: Do not mix **3-Methoxy-2-nitropyridine** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Keep it in its original container if possible.

Step 2: Packaging for Disposal

- Container: Use a well-sealed, chemically compatible container for waste collection.
- Labeling: The hazardous waste label must be fully completed with the chemical name, accumulation start date, and associated hazards.
- Closure: Keep the waste container closed at all times, except when adding waste.

Step 3: On-site Storage (Prior to Disposal)

- Location: Store the waste container in a designated, well-ventilated hazardous waste accumulation area.^[1]
- Conditions: Keep the container away from heat, open flames, and sources of ignition.^[3] The storage area should be cool and dry.^[3]
- Containment: Use secondary containment to prevent the spread of material in case of a spill.

Step 4: Arranging for Disposal

- Contact: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Documentation: Ensure all necessary paperwork is completed for the waste manifest.

Step 5: Handling Spills and Contaminated Materials

- Small Spills: For small spills of solid material, carefully sweep up the powder, avoiding dust generation, and place it into a labeled hazardous waste container.^[4]

- Contaminated Materials: Any materials used for cleaning up spills (e.g., absorbent pads, wipes) must also be disposed of as hazardous waste.
- Decontamination: Decontaminate the spill area with an appropriate solvent and wash thoroughly.

Disposal of Empty Containers:

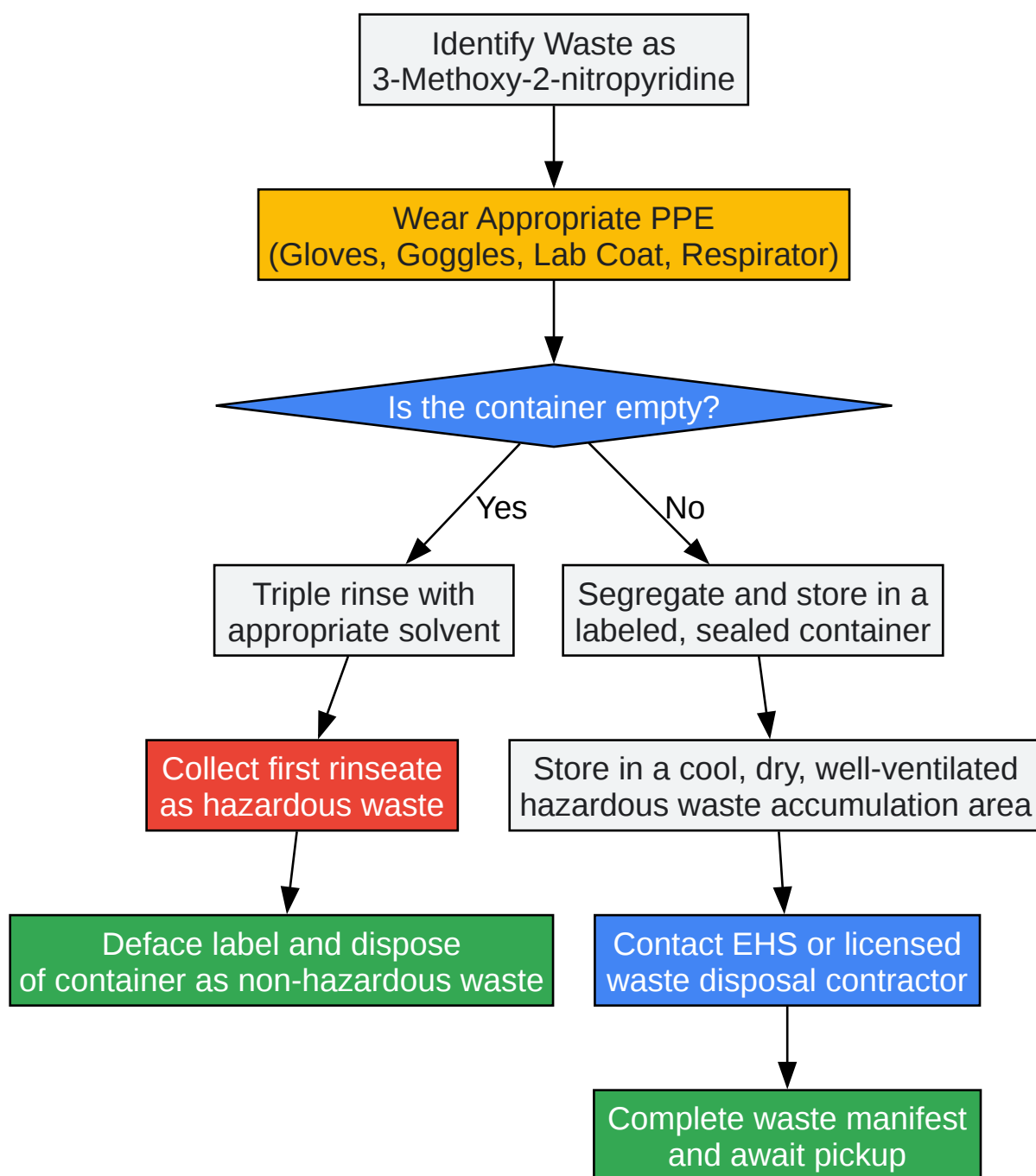
- Rinsing: Empty containers must be triple-rinsed with a suitable solvent. The first rinseate must be collected and disposed of as hazardous waste.^[5]
- Disposal: After thorough rinsing and drying, deface the label and dispose of the container as non-hazardous solid waste, in accordance with institutional policies.^[5]

IV. Experimental Protocols

No specific experimental protocols for the disposal of **3-Methoxy-2-nitropyridine** were found in the reviewed safety data sheets. The procedures outlined above are based on general best practices for the disposal of hazardous laboratory chemicals as described in the safety documentation.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Methoxy-2-nitropyridine**.



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Caption: Disposal workflow for **3-Methoxy-2-nitropyridine**.

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